

Foreword: De-risking Discovery through Predictive Science

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Compound of Interest

Compound Name: *N-Ethyl-2-(1-pyrazolyl)acetamide*

CAS No.: 1205076-85-2

Cat. No.: B599255

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In modern drug discovery, the principle of "fail early, fail cheap" is paramount. A significant portion of candidate attrition can be attributed to unfavorable Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) properties.^[1] Proactively identifying these liabilities before significant resource investment is not just advantageous; it is a strategic necessity. This guide provides a comprehensive framework for the ADMET characterization of **N-Ethyl-2-(1-pyrazolyl)acetamide**, a novel small molecule of interest. We will merge predictive, in silico methodologies with established in vitro validation protocols, offering a self-validating system for robust decision-making. This document is intended for drug development professionals who require both a high-level assessment and the detailed technical causality behind each experimental choice.

Section 1: Physicochemical Characterization and Drug-Likeness Assessment

The foundational step in any ADMET profile is to understand the intrinsic physicochemical properties of the molecule. These properties govern its behavior in biological systems. **N-Ethyl-2-(1-pyrazolyl)acetamide** (CAS: 1205076-85-2) is a small molecule whose potential as a therapeutic agent necessitates a thorough drug-likeness evaluation.

Molecular Properties

The structure and key computed properties of **N-Ethyl-2-(1-pyrazolyl)acetamide** are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ N ₃ O	[2]
Molecular Weight	153.185 g/mol	[2]
Chemical Structure	O=C(NCC)CC1=CC=NN1 (SMILES)	Inferred from Name
Hydrogen Bond Donors	1 (Amide N-H)	Computed
Hydrogen Bond Acceptors	4 (2x Pyrazole N, 1x Amide O, 1x Amide N)	Computed[3]
Predicted LogP (XLogP3)	~0.5 - 1.5	Estimated based on similar structures
Topological Polar Surface Area (TPSA)	63.8 Å ²	Computed

Lipinski's Rule of Five Analysis

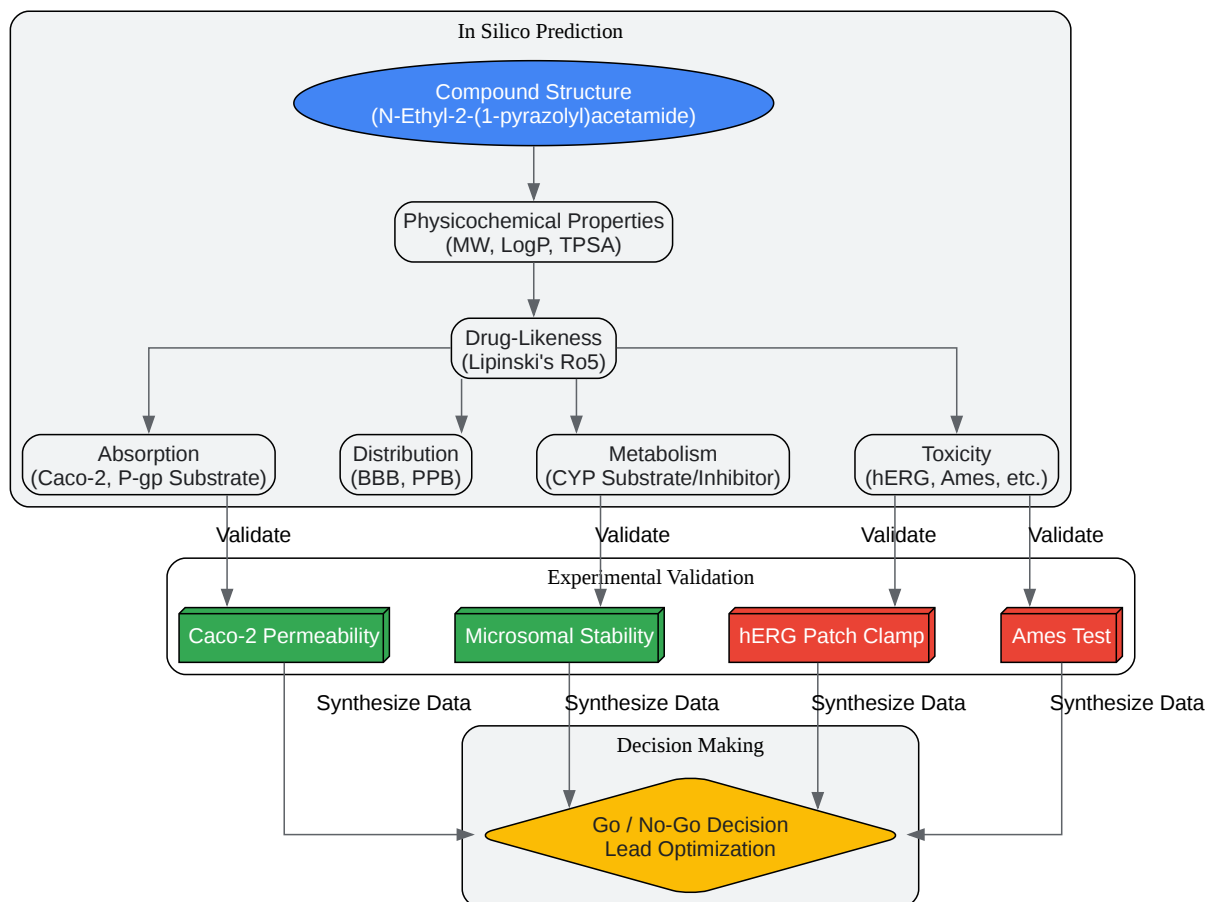
Lipinski's Rule of Five is a foundational heuristic for estimating the potential for oral bioavailability of a drug candidate.[3][4] A compound is more likely to be orally active if it violates no more than one of the following criteria.[3]

Lipinski's Rule	N-Ethyl-2-(1-pyrazolyl)acetamide Value	Status
Molecular Weight < 500 Da	153.185	Pass[5][6]
LogP < 5	Estimated ~0.5 - 1.5	Pass[5][7]
Hydrogen Bond Donors ≤ 5	1	Pass[5][6]
Hydrogen Bond Acceptors ≤ 10	4	Pass[5][6]

Expert Insight: **N-Ethyl-2-(1-pyrazolyl)acetamide** exhibits a highly favorable profile according to Lipinski's rules. Its low molecular weight and balanced polarity (indicated by TPSA and estimated LogP) suggest a strong potential for good solubility and membrane permeability, which are critical prerequisites for oral absorption.^[7] This strong initial profile justifies progression to more detailed in silico and in vitro characterization.

Section 2: Predictive ADMET Workflow - An In Silico First Approach

Computational tools provide a rapid and cost-effective first pass to identify potential ADMET liabilities.^{[8][9][10]} By modeling interactions with key biological systems, we can generate actionable hypotheses that guide subsequent experimental work.



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Caption: Integrated In Silico and Experimental ADMET Assessment Workflow.

Predicted ADMET Profile Summary

The following table summarizes the predicted ADMET characteristics of **N-Ethyl-2-(1-pyrazolyl)acetamide** based on its structure and established Quantitative Structure-Activity Relationship (QSAR) models.

Parameter	Prediction	Rationale / Implication
Absorption		
Intestinal Absorption	High	Low MW, favorable Lipinski profile. Likely well-absorbed.
Caco-2 Permeability	High	Small, relatively lipophilic molecules tend to have high passive permeability.
P-gp Substrate	Unlikely	Lacks common structural motifs for P-glycoprotein recognition.
Distribution		
Plasma Protein Binding (PPB)	Low to Moderate	Unlikely to have high affinity for albumin binding sites.
Blood-Brain Barrier (BBB) Permeation	Possible	Low MW and TPSA < 90 Å ² are favorable for BBB penetration. Requires experimental verification.
Metabolism		
CYP450 Substrate	Likely	The ethyl group and pyrazole ring are potential sites for Phase I oxidation by CYP enzymes. [11]
CYP450 Inhibition	Low Risk	Lacks common, potent CYP inhibitor pharmacophores.
Excretion		
Primary Route	Renal / Hepatic	Metabolites likely excreted renally; parent drug may undergo hepatic clearance.
Toxicity		

hERG Inhibition	Low Risk	Does not contain typical structural alerts for hERG channel binders.
Mutagenicity (Ames)	Low Risk	No obvious structural alerts (e.g., aromatic nitro groups, alkylating agents).
Hepatotoxicity	Low Risk	No structural features commonly associated with liver toxicity.

Section 3: Experimental Verification Protocols

In silico predictions must be anchored by empirical data. The following section details standardized, high-throughput in vitro assays to validate the key predictions for absorption, metabolism, and toxicity. These protocols are designed to be self-validating through the inclusion of appropriate controls.

Protocol: Caco-2 Permeability Assay for Intestinal Absorption

Causality: The Caco-2 cell line, derived from human colon adenocarcinoma, forms a polarized monolayer with tight junctions that mimics the intestinal epithelium.^{[12][13]} This assay is the gold standard for predicting in vivo drug absorption because it accounts for passive diffusion and active transport mechanisms.^[14]

Methodology:

- **Cell Culture:** Culture Caco-2 cells on semipermeable Transwell™ inserts for 21 days to allow for spontaneous differentiation into a polarized monolayer.^[15]
- **Monolayer Integrity Check:** Before the experiment, measure the Transepithelial Electrical Resistance (TEER) across the monolayer. A high TEER value (>600 Ohms/cm²) confirms the integrity of the tight junctions.^{[13][15]}
- **Bidirectional Transport Study:**

- A-B Transport (Absorption): Add **N-Ethyl-2-(1-pyrazolyl)acetamide** (typically 10 μM) to the apical (A) side, representing the gut lumen.[\[13\]](#)
- B-A Transport (Efflux): In a separate set of wells, add the compound to the basolateral (B) side, representing the bloodstream.[\[14\]](#)
- Incubation & Sampling: Incubate at 37°C. Collect samples from the receiver compartment (B for A-B, A for B-A) at specified time points (e.g., 90-120 minutes).[\[13\]](#)[\[15\]](#)
- Quantification: Analyze the concentration of the compound in all samples using LC-MS/MS.[\[12\]](#)
- Data Analysis:
 - Calculate the apparent permeability coefficient (P_{app}) in both directions.[\[15\]](#)
 - $P_{\text{app}} \text{ (cm/s)} = (\text{dQ/dt}) / (\text{A} * \text{C}_0)$
 - Calculate the Efflux Ratio (ER): $\text{ER} = P_{\text{app}} \text{ (B-A)} / P_{\text{app}} \text{ (A-B)}$. An $\text{ER} > 2$ suggests the compound is a substrate for an efflux transporter like P-gp.[\[14\]](#)

Controls:

- Low Permeability Control: Atenolol ($P_{\text{app}} < 1 \times 10^{-6} \text{ cm/s}$).[\[15\]](#)
- High Permeability Control: Propranolol ($P_{\text{app}} > 10 \times 10^{-6} \text{ cm/s}$).[\[15\]](#)

Protocol: Liver Microsomal Stability Assay for Metabolic Clearance

Causality: Liver microsomes are subcellular fractions containing a high concentration of Cytochrome P450 (CYP) enzymes, the primary drivers of Phase I drug metabolism.[\[16\]](#) This assay determines a compound's intrinsic clearance, providing a powerful estimate of its metabolic half-life in vivo.[\[17\]](#)[\[18\]](#)

Methodology:

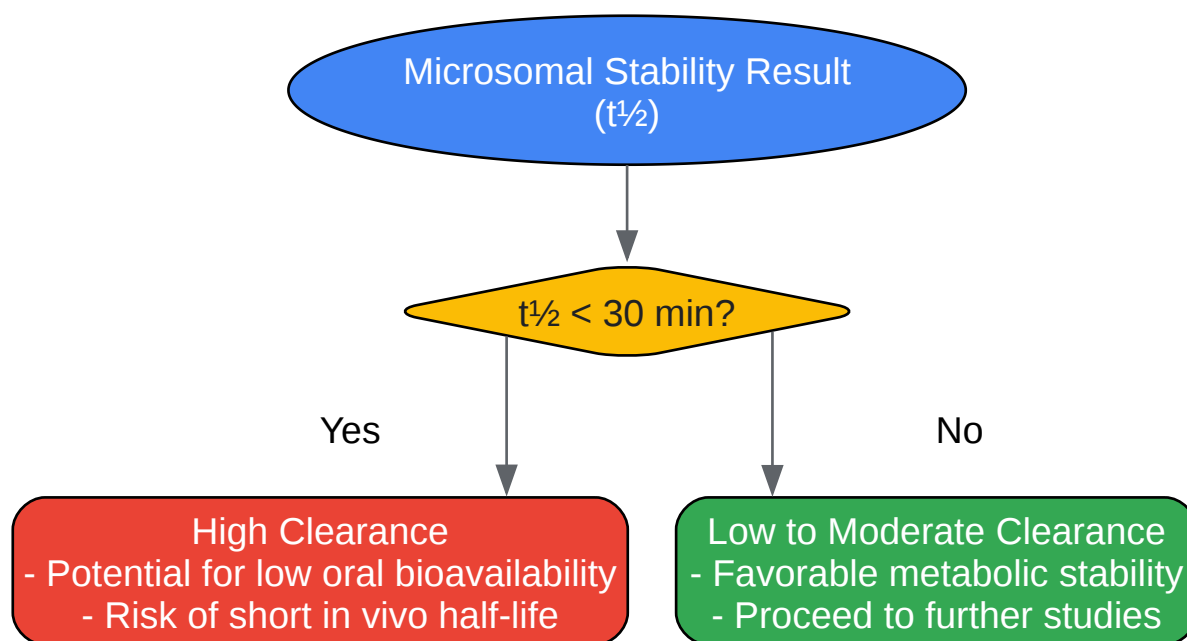
- Reagent Preparation:

- Thaw human liver microsomes (HLM) and dilute to a working concentration (e.g., 0.5 mg/mL) in a phosphate buffer (pH 7.4).[\[18\]](#)[\[19\]](#)
- Prepare an NADPH regenerating system, as NADPH is a required cofactor for CYP activity.[\[17\]](#)[\[18\]](#)
- Incubation:
 - Pre-warm the microsomal solution and the test compound to 37°C.
 - Initiate the metabolic reaction by adding the NADPH regenerating system.[\[20\]](#)
- Time-Course Sampling: At specific time points (e.g., 0, 5, 15, 30, 45 minutes), take an aliquot of the reaction mixture and add it to a quench solution (e.g., ice-cold acetonitrile with an internal standard) to stop the reaction.[\[16\]](#)[\[17\]](#)[\[20\]](#)
- Sample Processing: Centrifuge the samples to precipitate proteins.
- Quantification: Analyze the supernatant by LC-MS/MS to measure the remaining concentration of the parent compound at each time point.[\[16\]](#)
- Data Analysis:
 - Plot the natural log of the percent remaining compound versus time.[\[20\]](#)
 - The slope of the line gives the elimination rate constant (k).
 - Calculate Half-Life ($t_{1/2}$): $t_{1/2} = 0.693 / k$.
 - Calculate Intrinsic Clearance (CL_{int}): $CL_{int} (\mu\text{L}/\text{min}/\text{mg}) = (0.693 / t_{1/2}) * (1 / \text{mg/mL microsomal protein})$.

Controls:

- Negative Control: Incubate the compound with microsomes without the NADPH system to check for non-enzymatic degradation.[\[18\]](#)

- Positive Controls: Use compounds with known metabolic rates (e.g., Verapamil - high clearance; Dextromethorphan - moderate clearance) to validate the activity of the microsomal batch.[16]



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Caption: Decision tree based on microsomal stability assay results.

Protocol: hERG Inhibition Assay for Cardiotoxicity Risk

Causality: The human Ether-à-go-go-Related Gene (hERG) encodes a potassium ion channel crucial for cardiac repolarization.[21][22] Inhibition of this channel can prolong the QT interval, leading to a life-threatening arrhythmia called Torsade de Pointes.[21][23] Early assessment of hERG liability is a regulatory requirement and critical for safety.

Methodology:

- Cell Line: Use a mammalian cell line (e.g., HEK-293 or CHO) stably expressing the hERG channel.[21][22]
- Assay Platform: Employ an automated patch-clamp system (e.g., QPatch, SyncroPatch) for high-throughput analysis.[21][22]
- Electrophysiology:

- Establish a whole-cell patch clamp configuration.
- Apply a specific voltage clamp protocol designed to elicit and measure the hERG current (IKr).
- Compound Application: Apply increasing concentrations of **N-Ethyl-2-(1-pyrazolyl)acetamide** to the cells.
- Data Acquisition: Measure the hERG channel current before and after the application of the test compound at each concentration.
- Data Analysis:
 - Calculate the percent inhibition of the hERG current at each concentration.
 - Plot the concentration-response curve and determine the IC₅₀ value (the concentration at which 50% of the channel activity is inhibited).

Interpretation:

- IC₅₀ > 30 µM: Generally considered low risk.
- IC₅₀ 1-10 µM: Moderate risk, requires careful consideration of the therapeutic window.
- IC₅₀ < 1 µM: High risk, often a flag for termination or significant redesign of the compound.
[\[23\]](#)

Protocol: Bacterial Reverse Mutation (Ames) Test for Mutagenicity

Causality: The Ames test is a rapid biological assay that uses bacteria to assess a chemical's potential to cause DNA mutations, which is often linked to carcinogenicity.[\[24\]](#)[\[25\]](#) It uses several strains of *Salmonella typhimurium* that are auxotrophic for histidine (cannot produce their own) due to mutations in the histidine operon.[\[26\]](#)[\[27\]](#)[\[28\]](#) A mutagenic compound will cause a reverse mutation, allowing the bacteria to grow on a histidine-free medium.[\[25\]](#)[\[26\]](#)

Methodology:

- **Strain Selection:** Use a panel of at least four *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) that detect different types of mutations (frameshift vs. base-pair substitution).
- **Metabolic Activation (S9 Fraction):** Conduct the test both with and without a rat liver extract (S9 fraction).^[28] The S9 fraction contains metabolic enzymes that can convert a non-mutagenic compound (a pro-mutagen) into a mutagenic one, mimicking mammalian metabolism.^[28]
- **Exposure:**
 - Combine the bacterial strain, the test compound at various concentrations, and either the S9 mix or a buffer.
 - Pour the mixture onto a minimal glucose agar plate (lacking histidine).
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Colony Counting:** Count the number of revertant colonies (his+) on each plate.
- **Data Analysis:** A positive result is recorded if the compound causes a dose-dependent increase in the number of revertant colonies that is at least double the background (spontaneous reversion) rate seen in the negative control.

Controls:

- **Negative (Solvent) Control:** The vehicle used to dissolve the compound.
- **Positive Controls:** Known mutagens specific to each strain, both requiring and not requiring S9 activation.

Section 4: Integrated Assessment and Path Forward

N-Ethyl-2-(1-pyrazolyl)acetamide presents a promising initial ADMET profile. Its physicochemical properties are highly aligned with the characteristics of orally bioavailable drugs. In silico models predict low liability across key areas including absorption, metabolism, and toxicity.

The critical next step is the sequential execution of the described in vitro assays. The results from these experiments will either confirm the favorable computational predictions or reveal hidden liabilities.

- **Favorable Outcome:** If the Caco-2 assay shows high permeability ($P_{app} > 10 \times 10^{-6}$ cm/s) with a low efflux ratio, the microsomal stability assay shows a half-life > 30 minutes, and the hERG and Ames tests are negative, the compound would be considered to have a very low ADMET risk profile. It would be a strong candidate to advance into more complex efficacy and in vivo pharmacokinetic studies.
- **Unfavorable Outcome:** A liability in any key area (e.g., high efflux, rapid metabolic clearance, hERG inhibition) would not necessarily terminate the project. Instead, it provides specific, actionable data for medicinal chemists to guide the next round of structural optimization. For example, if metabolic instability is observed, the site of metabolism could be identified and modified to improve the compound's half-life.

This integrated, iterative approach of prediction and validation ensures that research efforts are focused on compounds with the highest probability of success, ultimately accelerating the path from discovery to clinical development.

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